

Technical Guide: Physicochemical Properties of Scandium(III) Nitrate Hydrate

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Compound of Interest

Compound Name: Scandium(III) nitrate hydrate

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This technical guide provides a comprehensive overview of the molecular weight and density of **scandium(III) nitrate hydrate**. Due to the hygroscopic nature of scandium(III) nitrate, it exists in various hydrated forms, with the tetrahydrate and pentahydrate being common. This guide details the molecular weights of these forms and outlines experimental protocols for the determination of the degree of hydration and density.

Quantitative Data: Molecular Weight

The molecular weight of scandium(III) nitrate is dependent on its degree of hydration. The table below summarizes the molecular weights for the anhydrous form and its common hydrates.

Compound	Formula	Molecular Weight (g/mol)
Anhydrous Scandium(III) Nitrate	$\text{Sc}(\text{NO}_3)_3$	230.97[1]
Scandium(III) Nitrate Tetrahydrate	$\text{Sc}(\text{NO}_3)_3 \cdot 4\text{H}_2\text{O}$	303.03[2]
Scandium(III) Nitrate Pentahydrate	$\text{Sc}(\text{NO}_3)_3 \cdot 5\text{H}_2\text{O}$	321.05[3]

Density of Scandium(III) Nitrate Hydrate

An experimentally determined value for the density of **scandium(III) nitrate hydrate** is not readily available in the reviewed literature. The density of a specific sample will depend on its degree of hydration and crystalline structure. However, the density can be determined experimentally.

Experimental Protocols

Determination of Water of Hydration by Thermogravimetric Analysis (TGA)

Objective: To determine the number of water molecules (degree of hydration) in a sample of **scandium(III) nitrate hydrate**, which is crucial for confirming its molecular weight.

Methodology:

- Instrument Calibration: Calibrate the thermogravimetric analyzer for temperature and mass according to the manufacturer's specifications.
- Sample Preparation: Accurately weigh 5-10 mg of the **scandium(III) nitrate hydrate** sample into a TGA pan (e.g., alumina or platinum).
- TGA Measurement:
 - Place the sample in the TGA furnace.
 - Heat the sample from ambient temperature (e.g., 25 °C) to a final temperature of at least 300 °C. A heating rate of 10 °C/min is typically used.
 - Use an inert atmosphere, such as nitrogen or argon, with a constant flow rate (e.g., 50 mL/min) to prevent side reactions.
- Data Analysis:
 - The TGA curve will show a mass loss corresponding to the loss of water molecules.
 - Determine the percentage mass loss from the TGA curve.

- Calculate the number of moles of water lost and the moles of the anhydrous scandium(III) nitrate remaining.
- The ratio of moles of water to moles of anhydrous salt gives the degree of hydration.

Determination of Density by Gas Pycnometry

Objective: To determine the true density of a solid sample of **scandium(III) nitrate hydrate**.

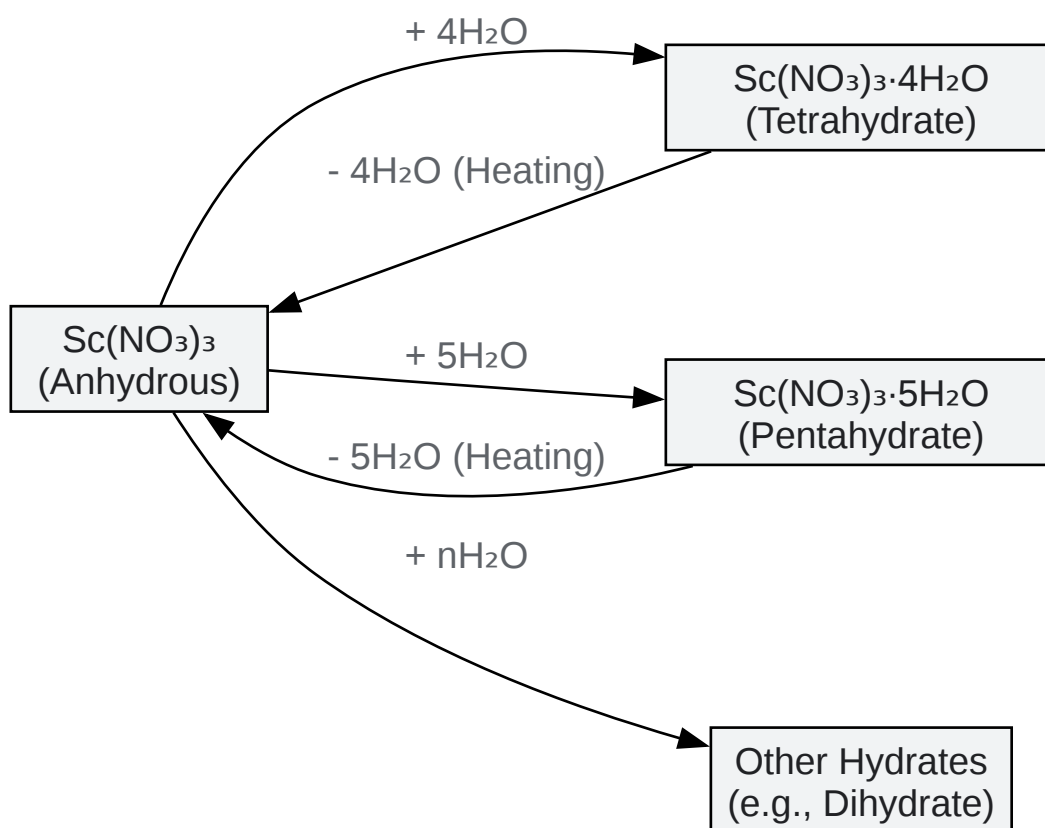
Methodology:

- Instrument Preparation: Ensure the gas pycnometer is calibrated and functioning correctly using a standard of known volume. Helium is typically used as the displacement gas due to its small atomic size and inert nature.
- Sample Preparation:
 - Accurately weigh a sample of the **scandium(III) nitrate hydrate**. The sample should be a fine powder to ensure efficient packing and minimize void spaces.
 - Dry the sample to a constant weight at a mild temperature (e.g., 40-50 °C) under vacuum to remove any surface-adsorbed moisture without losing water of hydration. The stability of the specific hydrate at this temperature should be considered.
- Measurement:
 - Place the weighed sample into the sample chamber of the pycnometer.
 - Seal the chamber and purge with the analysis gas (helium) to remove air and any residual moisture.
 - Perform the density measurement according to the instrument's operating procedure. The instrument will measure the volume of the sample by quantifying the pressure change of the helium in a calibrated volume.
 - Repeat the measurement several times until a stable reading is obtained.
- Calculation:

- The density (ρ) is calculated using the formula: $\rho = \text{mass} / \text{volume}$
- The instrument software typically performs this calculation automatically.

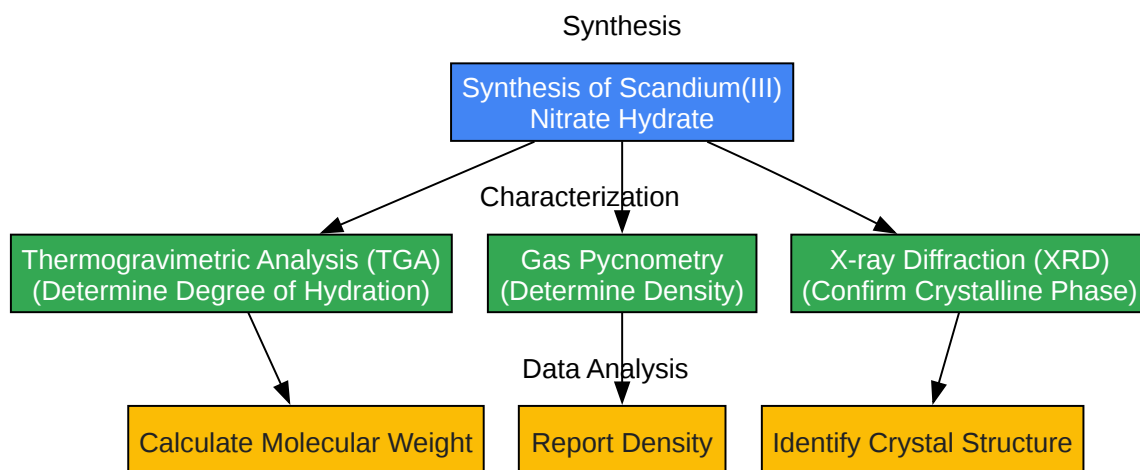
Visualizations

The following diagrams illustrate the relationship between the different forms of scandium(III) nitrate and a general workflow for their characterization.



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Caption: Relationship between anhydrous and hydrated forms of scandium(III) nitrate.



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Caption: Experimental workflow for the characterization of **scandium(III) nitrate hydrate**.

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